

Trimethylsilylacetylene: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Trimethylsilylacetylene

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An In-depth Technical Guide on the Core Principles and Applications of **Trimethylsilylacetylene** as a Protected Form of Acetylene

Abstract

Trimethylsilylacetylene (TMSA) has emerged as an indispensable tool in modern organic synthesis, particularly within the pharmaceutical and materials science sectors. Its role as a stable, liquid surrogate for gaseous acetylene offers significant advantages in terms of handling, safety, and reactivity control. This technical guide provides a comprehensive overview of **trimethylsilylacetylene**, covering its synthesis, physicochemical properties, deprotection methodologies, and key applications, with a special focus on its utility in drug development. Detailed experimental protocols, quantitative data summaries, and workflow visualizations are presented to equip researchers, scientists, and drug development professionals with the practical knowledge required for the effective application of this versatile reagent.

Introduction

Acetylene is a fundamental two-carbon building block in organic chemistry; however, its gaseous nature and hazardous properties present significant challenges in a laboratory setting.

[1] **Trimethylsilylacetylene** ($(\text{CH}_3)_3\text{SiC}\equiv\text{CH}$), a colorless liquid, serves as a convenient and safer equivalent to acetylene. [2] The trimethylsilyl (TMS) group acts as a protecting group for

the terminal alkyne, preventing unwanted side reactions such as self-coupling.^[1] This protection allows for the selective introduction of the ethynyl group into complex molecules. The TMS group can be readily cleaved under mild conditions to regenerate the terminal alkyne for further functionalization.^[1] These attributes have established TMSA as a cornerstone reagent in a multitude of synthetic transformations, most notably in palladium-catalyzed cross-coupling reactions like the Sonogashira coupling.^{[1][3]} Its application is prevalent in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs), natural products, and advanced materials.^{[3][4]}

Physicochemical Properties of Trimethylsilylacetylene

A thorough understanding of the physical and chemical properties of TMSA is crucial for its safe handling and effective use in synthesis.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ Si	^[5]
Molecular Weight	98.22 g/mol	^[5]
Appearance	Colorless liquid	^[6]
Boiling Point	53 °C	^{[5][6]}
Melting Point	>0 °C	^[5]
Density	0.695 - 0.709 g/mL at 25 °C	^{[4][5][6]}
Refractive Index (n ₂₀ /D)	1.388	^{[5][6]}
Flash Point	< -30 °F	^[5]
Vapor Pressure	4.18 psi (20 °C)	^[5]
Solubility	Miscible with organic solvents	^[5]
Water Solubility	Reacts	^[5]
CAS Number	1066-54-2	^[5]

Spectroscopic Data

Spectroscopy	Peak Assignment	Reference(s)
^1H NMR	$\delta \sim 0.15$ ppm (s, 9H, $\text{Si}(\text{CH}_3)_3$), $\delta \sim 2.35$ ppm (s, 1H, $\equiv\text{C-H}$)	[1]
^{13}C NMR	$\delta \sim -0.1$ ppm ($\text{Si}(\text{CH}_3)_3$), $\delta \sim 92.5$ ppm ($-\text{C}\equiv$), $\delta \sim 105.0$ ppm ($\equiv\text{C-H}$)	[7]
IR (Infrared)	$\sim 3300\text{ cm}^{-1}$ ($\equiv\text{C-H}$ stretch), $\sim 2100\text{ cm}^{-1}$ ($-\text{C}\equiv\text{C}-$ stretch), $\sim 1250\text{ cm}^{-1}$ (Si-CH_3 bend)	[8][9]

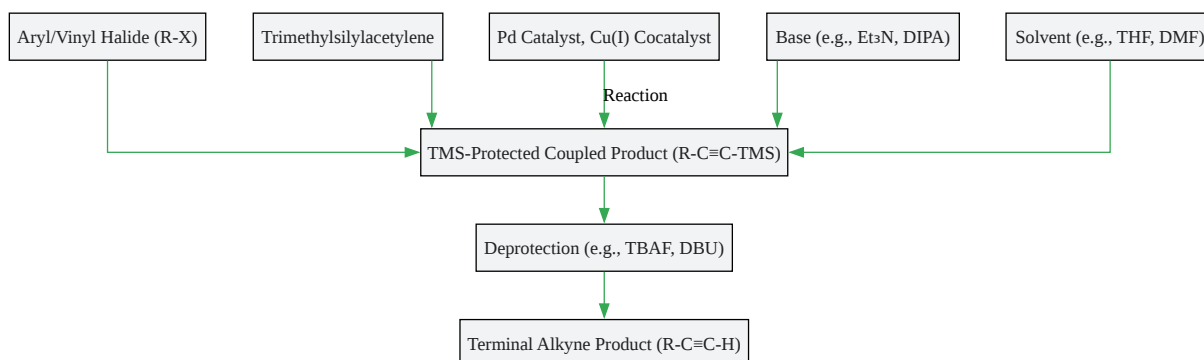
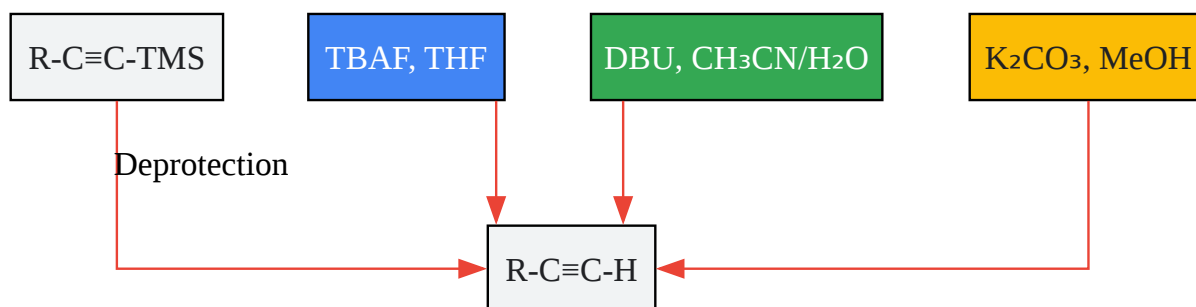
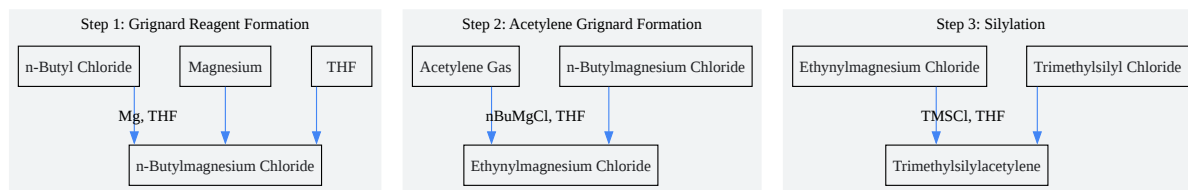
Synthesis of Trimethylsilylacetylene

The most common and practical synthesis of TMSA involves the reaction of a metal acetylide with trimethylsilyl chloride. The following protocol is adapted from Organic Syntheses.

Experimental Protocol: Synthesis via Grignard Reagent

This procedure involves the preparation of ethynylmagnesium chloride followed by its reaction with trimethylsilyl chloride.

Diagram of the Synthesis of **Trimethylsilylacetylene**



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